

Application Notes & Protocols: (1-Methyl-1H-imidazol-4-yl)methanamine hydrochloride

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Compound of Interest

Compound Name:	(1-Methyl-1H-imidazol-4-yl)methanamine hydrochloride
Cat. No.:	B1394495

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For Researchers, Scientists, and Drug Development Professionals

Author: Gemini, Senior Application Scientist Executive Summary

(1-Methyl-1H-imidazol-4-yl)methanamine hydrochloride is a key heterocyclic building block, frequently employed in medicinal chemistry and drug development, particularly in the synthesis of histamine receptor antagonists and other pharmacologically active compounds. Its structural features, comprising a methylated imidazole ring and a primary amine, make it a versatile synthon. However, its hydrochloride salt form imparts properties, such as potential hygroscopicity and specific solubility profiles, that necessitate rigorous handling and storage protocols to ensure its integrity, stability, and the reproducibility of experimental outcomes.

This document provides a comprehensive guide to the safe and effective handling, storage, and utilization of **(1-Methyl-1H-imidazol-4-yl)methanamine hydrochloride** in a laboratory setting. Adherence to these protocols is critical for maintaining reagent quality and ensuring personnel safety.

Chemical & Physical Properties

A thorough understanding of the compound's properties is foundational to its proper use. The data below has been consolidated for quick reference.

Property	Value	Source(s)
Chemical Name	(1-Methyl-1H-imidazol-4-yl)methanamine hydrochloride	[1]
Synonyms	1-(1-Methyl-1H-imidazol-4-yl)methanamine HCl	N/A
CAS Number	1394838-42-6	[1]
Molecular Formula	C ₅ H ₁₀ ClN ₃	[1]
Molecular Weight	147.61 g/mol	[1]
Appearance	Solid / Viscous Liquid (Varies by supplier)	[2]
Storage Temperature	2-8°C, Inert atmosphere	[1] [3]
Hygroscopicity	Suspected to be hygroscopic	[4]

Safety & Hazard Identification

As a hydrochloride salt of a primary amine, this compound requires careful handling to avoid exposure. The primary hazards are associated with its corrosive nature.

GHS Hazard Statements (based on related compounds):

- H302: Harmful if swallowed.[\[5\]](#)[\[6\]](#)
- H314 / H315: Causes severe skin burns and eye damage / Causes skin irritation.[\[5\]](#)[\[7\]](#)
- H318 / H319: Causes serious eye damage / Causes serious eye irritation.[\[5\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to mitigate exposure risks.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or full-face shield (EN 166 compliant).	Protects against splashes and airborne dust which can cause serious eye damage.[6][7]
Hand Protection	Impervious gloves (e.g., Nitrile rubber).	Prevents skin contact, which can cause irritation or chemical burns.[7]
Body Protection	Laboratory coat.	Protects skin and clothing from accidental spills.[6]
Respiratory	Required when dusts are generated. Use a NIOSH/MSHA approved respirator.	Prevents inhalation of the powder, which can cause respiratory tract irritation.[6]

First Aid Measures

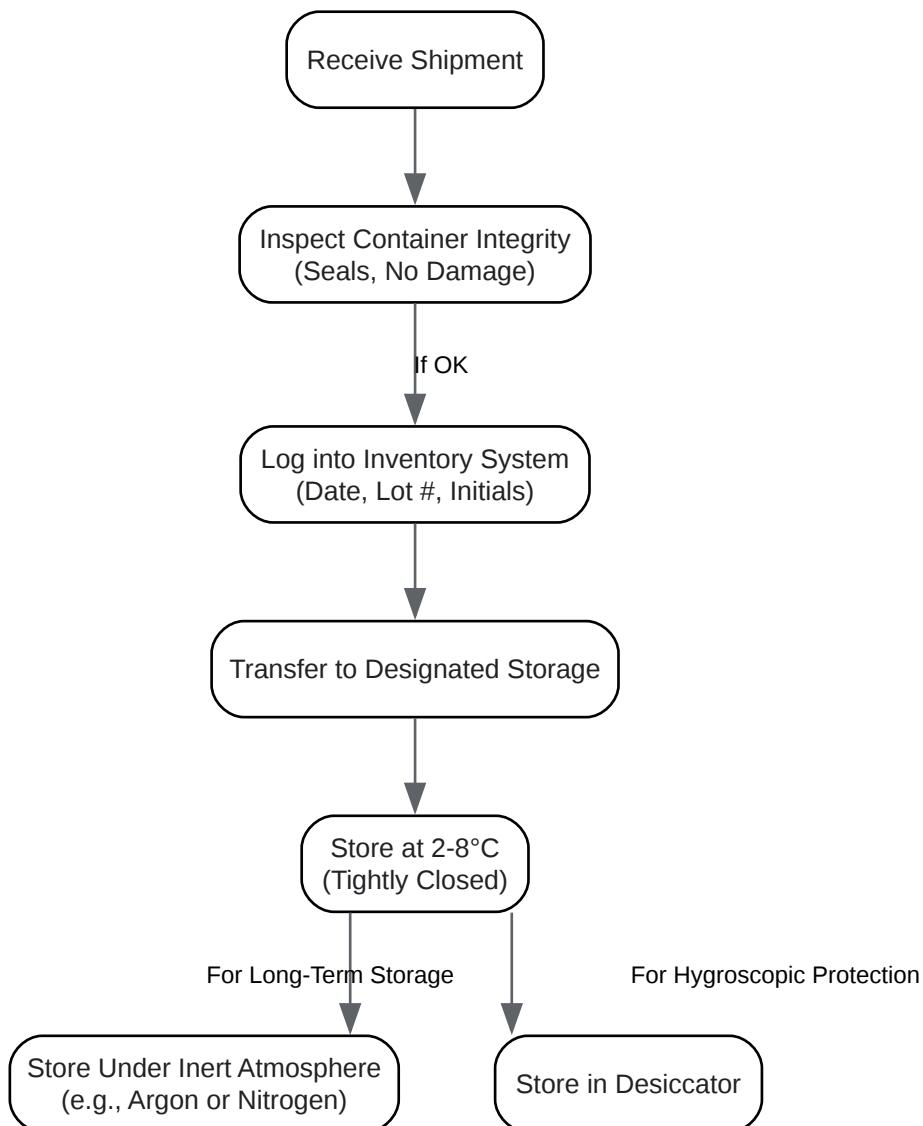
Immediate and appropriate first aid is critical in the event of an exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[2][7]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician immediately.[2]

Protocols for Handling & Use

The integrity of **(1-Methyl-1H-imidazol-4-yl)methanamine hydrochloride** is contingent upon meticulous handling, particularly given its potential to absorb atmospheric moisture.

Receiving and Initial Storage



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Caption: Workflow for receiving and initial storage.

Protocol for Weighing and Dispensing

Amine salts are often hygroscopic, meaning they readily absorb moisture from the air.^[4] This can lead to inaccurate measurements and introduce water into sensitive reactions.

Causality: Weighing the compound in an open environment can lead to rapid water uptake, artificially inflating the mass and compromising the stoichiometry of subsequent reactions.

Step-by-Step Protocol:

- Preparation: Bring the sealed container of **(1-Methyl-1H-imidazol-4-yl)methanamine hydrochloride** to room temperature inside a desiccator before opening. This prevents condensation of atmospheric moisture onto the cold solid.
- Inert Environment: If possible, perform all manipulations within a glovebox or glove bag under an inert atmosphere (e.g., nitrogen or argon).^[8] This provides the best protection against moisture.
- Rapid Weighing: If a glovebox is unavailable, weigh the compound quickly on an analytical balance. Have all necessary tools (spatulas, weigh boats) ready to minimize the container's open time.
- Resealing: Immediately and tightly reseal the main container after dispensing. Purge the headspace with an inert gas before sealing for long-term storage.
- Documentation: Record the weighed amount and the date in your laboratory notebook.

Protocol for Solution Preparation

Solubility Profile (Qualitative): This compound is expected to be soluble in water and polar organic solvents like methanol and DMSO.^[6] Experimental verification is always recommended.

Step-by-Step Protocol:

- Solvent Selection: Choose a dry (anhydrous) solvent appropriate for your reaction. Ensure the solvent is compatible with the compound and downstream applications.
- Vessel Preparation: Use a clean, dry flask, preferably oven or flame-dried and cooled under an inert atmosphere.
- Addition: Add the weighed **(1-Methyl-1H-imidazol-4-yl)methanamine hydrochloride** to the flask.
- Solvent Transfer: Using a syringe or cannula, add the desired volume of anhydrous solvent to the flask.

- Dissolution: Agitate the mixture using a magnetic stirrer. Gentle warming may be applied if necessary, but monitor for any signs of degradation. The solution should be clear and colorless.
- Storage of Solution: If the solution is to be stored, keep it in a tightly sealed container with an inert atmosphere headspace. Note that aqueous solutions of hygroscopic salts can still attract water from the atmosphere if not sealed properly.[9]

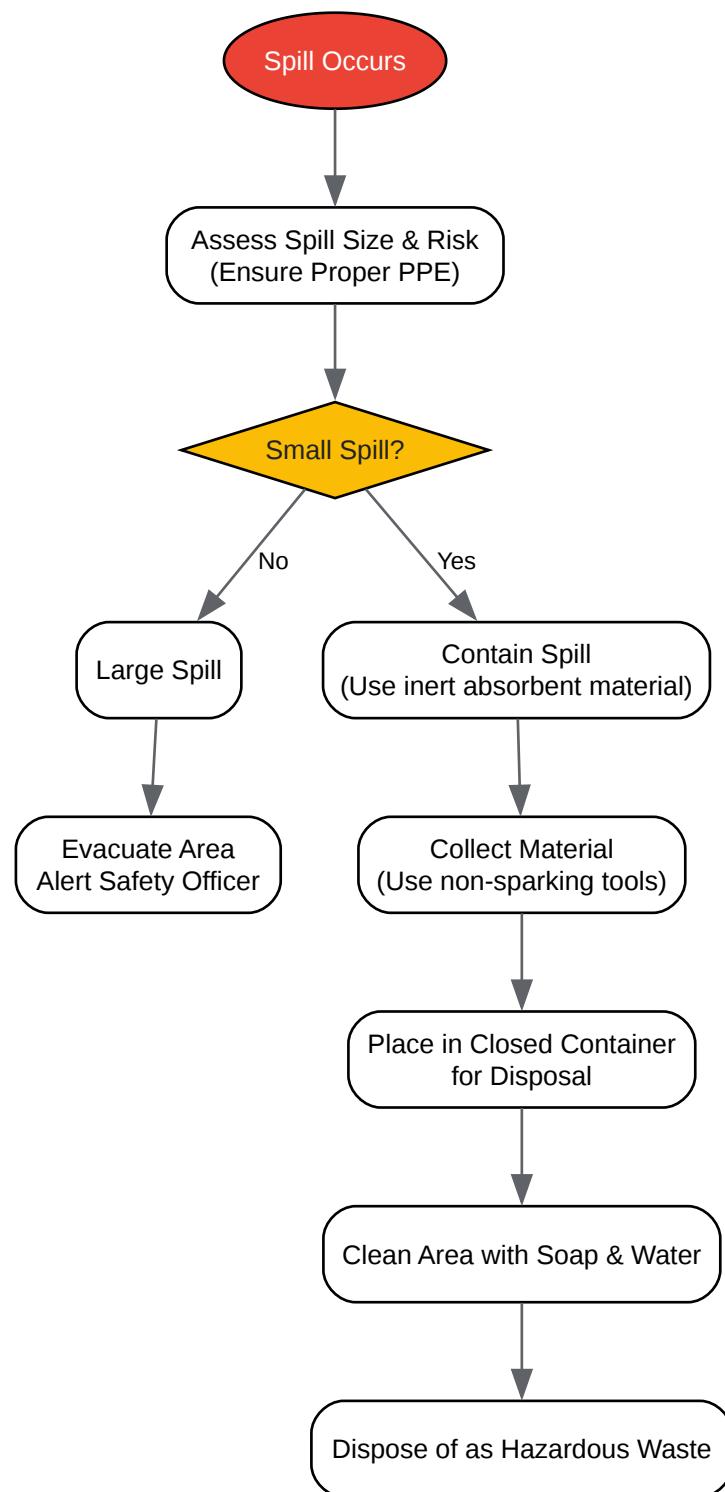
Protocols for Storage

Proper storage is paramount for maintaining the long-term viability of the reagent.

- Short-Term Storage (In-Use): Keep the container tightly sealed and stored in a desiccator to protect from moisture.[4]
- Long-Term Storage: For optimal stability, store the compound at 2-8°C under an inert atmosphere (nitrogen or argon).[1] The container must be tightly closed.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and acid chlorides. [2]

Spill & Waste Management

Spill Response Protocol



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Caption: Decision tree for spill response.

Procedure for Small Spills:

- Ensure adequate ventilation and wear appropriate PPE.[6]
- Avoid generating dust.[7]
- Take up the material with a dry, inert absorbent (e.g., sand, vermiculite).
- Collect and place it in a suitable, closed container for disposal.[2]
- Clean the affected area thoroughly.

Waste Disposal

Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations. The material should be treated as hazardous chemical waste.[2] Do not allow the product to enter drains.

Application Note: Utility in Medicinal Chemistry

(1-Methyl-1H-imidazol-4-yl)methanamine serves as a crucial structural motif in the design of various therapeutic agents. Its imidazole core is a well-known bioisostere for other functional groups and can participate in key hydrogen bonding interactions with biological targets. The primary amine provides a reactive handle for further synthetic elaboration, allowing for the construction of diverse chemical libraries. For instance, related imidazole compounds have been synthesized and evaluated as inhibitors of enzymes like heme oxygenase, demonstrating the therapeutic potential of this scaffold.[10] Its application is central to building complex molecules for structure-activity relationship (SAR) studies in drug discovery programs.

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